

Application Notes: Preparation of OTS186935 Hydrochloride Stock Solution in DMSO

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Compound of Interest

Compound Name: OTS186935 hydrochloride

Cat. No.: B15588075

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Introduction

OTS186935 is a potent and selective inhibitor of the protein methyltransferase SUV39H2 (Suppressor of variegation 3-9 homolog 2) with an IC₅₀ value of 6.49 nM[1][2][3][4]. As a histone methyltransferase, SUV39H2 plays a crucial role in epigenetic regulation by catalyzing the trimethylation of histone H3 at lysine 9 (H3K9me3), a mark associated with gene silencing and chromatin condensation[5]. Inhibition of SUV39H2 by OTS186935 has been shown to suppress tumor growth in xenograft models and regulate the DNA damage response marker, phosphorylated H2AX (γ-H2AX)[5][6]. These findings make OTS186935 a valuable tool for research in oncology, epigenetics, and DNA repair pathways.

Proper preparation and storage of **OTS186935 hydrochloride** stock solutions are critical for ensuring experimental reproducibility and accuracy. Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing high-concentration stock solutions for in vitro use. This document provides a detailed protocol for the preparation, handling, and storage of **OTS186935 hydrochloride** in DMSO.

Physicochemical and Biological Properties

All quantitative data for **OTS186935 hydrochloride** are summarized in the table below for easy reference.

Property	Value	Reference(s)
Molecular Formula	C ₂₅ H ₂₆ ClN ₅ O ₂ · 8/5HCl	[1]
Molecular Weight	522.31 g/mol	[1][2][6]
Appearance	Light yellow to yellow solid	[6]
Target	SUV39H2 (Histone Methyltransferase)	[1][2]
IC ₅₀	6.49 nM	[2][3][4][6]
Solubility in DMSO	25 mg/mL (47.86 mM)	[6]
Solubility in Water	50 mg/mL (95.73 mM)	[6]
Storage (Solid)	4°C, sealed storage, away from moisture	[1][6]
Storage (Stock Solution)	-20°C for 1 month; -80°C for 6 months	[1][6]

Experimental Protocol: Preparing a 10 mM Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **OTS186935 hydrochloride** in DMSO. Adjust calculations as needed for different desired concentrations.

Materials

- **OTS186935 hydrochloride** powder
- Anhydrous or newly opened Dimethyl Sulfoxide (DMSO), molecular biology grade
- Calibrated analytical balance
- Sterile microcentrifuge tubes or cryogenic vials
- Pipettes and sterile filter tips

- Vortex mixer
- Ultrasonic bath/sonicator

Safety Precautions

- Wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and chemical-resistant gloves.
- Handle **OTS186935 hydrochloride** powder in a chemical fume hood or a ventilated enclosure to avoid inhalation.
- Consult the Safety Data Sheet (SDS) for complete safety and handling information.

Procedure

- Equilibration: Before opening, allow the vial of **OTS186935 hydrochloride** powder to equilibrate to room temperature for at least 15-20 minutes. This prevents moisture condensation on the compound.
- Calculation: Calculate the required volume of DMSO to add. To prepare a 10 mM stock solution, use the following formula:

$$\text{Volume (mL)} = [\text{Mass (mg)} / \text{Molecular Weight (g/mol)}] / \text{Concentration (mol/L)}$$

For example, to prepare a 10 mM stock from 5 mg of **OTS186935 hydrochloride** (MW = 522.31):

$$\text{Volume (mL)} = [5 \text{ mg} / 522.31 \text{ mg/mmol}] / 10 \text{ mmol/L} = 0.9573 \text{ mL}$$

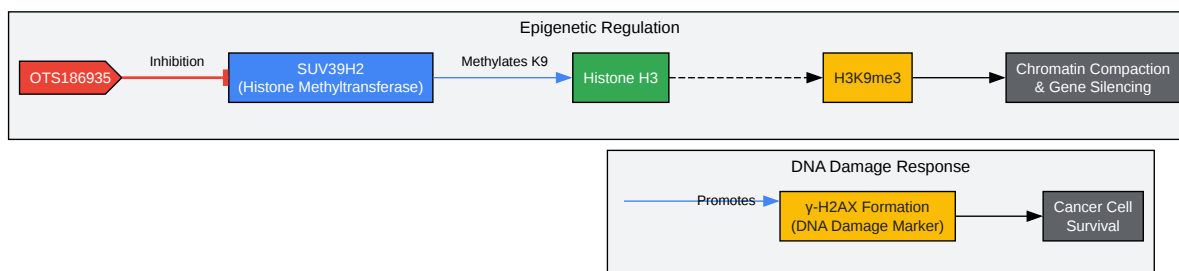
Therefore, you will need to add 957.3 μL of DMSO to 5 mg of the compound.

- Weighing: In a chemical fume hood, carefully weigh the desired amount of **OTS186935 hydrochloride** powder and place it into a sterile tube.
- Dissolution:

- Add the calculated volume of high-quality, anhydrous DMSO to the tube containing the powder. Hygroscopic or old DMSO can significantly reduce solubility[6].
- Cap the tube securely and vortex thoroughly for 1-2 minutes.
- To ensure complete dissolution, sonicate the solution in an ultrasonic bath for 5-10 minutes[6]. The solution should become clear. Visually inspect for any remaining particulate matter.
- Aliquoting and Storage:
 - To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes in sterile cryogenic vials.
 - For short-term storage (up to 1 month), store the aliquots at -20°C[1][6].
 - For long-term storage (up to 6 months), store the aliquots at -80°C[1][6].
 - Ensure all vials are clearly labeled with the compound name, concentration, solvent, and date of preparation.

Diagrams

OTS186935 Mechanism of Action



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Caption: Mechanism of OTS186935 action on epigenetic and DNA damage pathways.

Stock Solution Preparation Workflow

Caption: Step-by-step workflow for preparing **OTS186935 hydrochloride** stock solution.

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